

(S)-Benzyl tert-butyl (6-hydroxyhexane-1,5-diyl)dicarbamate proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-Benzyl tert-butyl (6-hydroxyhexane-1,5-diyl)dicarbamate

Cat. No.: B051195

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Safe Disposal of (S)-Benzyl tert-butyl (6-hydroxyhexane-1,5-diyl)dicarbamate

For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides a detailed, step-by-step guide for the safe disposal of **(S)-Benzyl tert-butyl (6-hydroxyhexane-1,5-diyl)dicarbamate** (CAS No: 82689-20-1), ensuring compliance with standard safety protocols.

While a specific Safety Data Sheet (SDS) for this compound is not readily available, its structure containing carbamate functional groups necessitates cautious handling. Carbamates as a class can exhibit toxicological properties, and therefore, this compound should be treated as hazardous waste.^{[1][2][3]}

Summary of Key Information

| Identifier | Data | Source |
|------------------------|---|-----------|
| Chemical Name | (S)-Benzyl tert-butyl (6-hydroxyhexane-1,5-diyl)dicarbamate | - |
| CAS Number | 82689-20-1 | [4] |
| Molecular Formula | C19H30N2O5 | [4] |
| Known Hazards | Belongs to the carbamate class; may be toxic. Treat as hazardous. | [1][2][3] |
| Primary Disposal Route | Licensed Hazardous Waste Incineration | [5] |

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the collection, storage, and disposal of **(S)-Benzyl tert-butyl (6-hydroxyhexane-1,5-diyl)dicarbamate** waste.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile gloves).[6]
- Conduct all waste handling procedures within a certified chemical fume hood to avoid inhalation of any potential dust or vapors.[6]
- Ensure an emergency eyewash station and safety shower are accessible.

2. Waste Segregation and Collection:

- Solid Waste: Collect solid **(S)-Benzyl tert-butyl (6-hydroxyhexane-1,5-diyl)dicarbamate** waste in a dedicated, clearly labeled, and sealable hazardous waste container.
 - Do not mix with other waste streams unless compatibility is confirmed.

- Contaminated Materials: Any materials contaminated with this compound (e.g., gloves, weigh boats, paper towels, pipette tips) must be disposed of as hazardous chemical waste. [7] Place these items in a robust, sealed plastic bag and then into the designated solid chemical waste container.
- Liquid Waste: If the compound is in solution, collect it in a dedicated, leak-proof, and clearly labeled liquid hazardous waste container.
 - Do not dispose of this chemical down the drain.[6][8]
 - Specify the solvent used on the waste label. Halogenated and non-halogenated solvent waste should typically be segregated.[6]

3. Waste Container Labeling:

- Label the hazardous waste container clearly and immediately upon starting waste collection.
- The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**(S)-Benzyl tert-butyl (6-hydroxyhexane-1,5-diyl)dicarbamate**"
 - The CAS Number: "82689-20-1"
 - An accurate estimation of the concentration and total quantity.
 - The primary hazard(s) (e.g., "Toxic," "Handle with Caution").
 - The date accumulation started.

4. Temporary Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure satellite accumulation area or central hazardous waste storage facility.[5]
- Ensure the storage area is away from ignition sources and incompatible materials.[6]

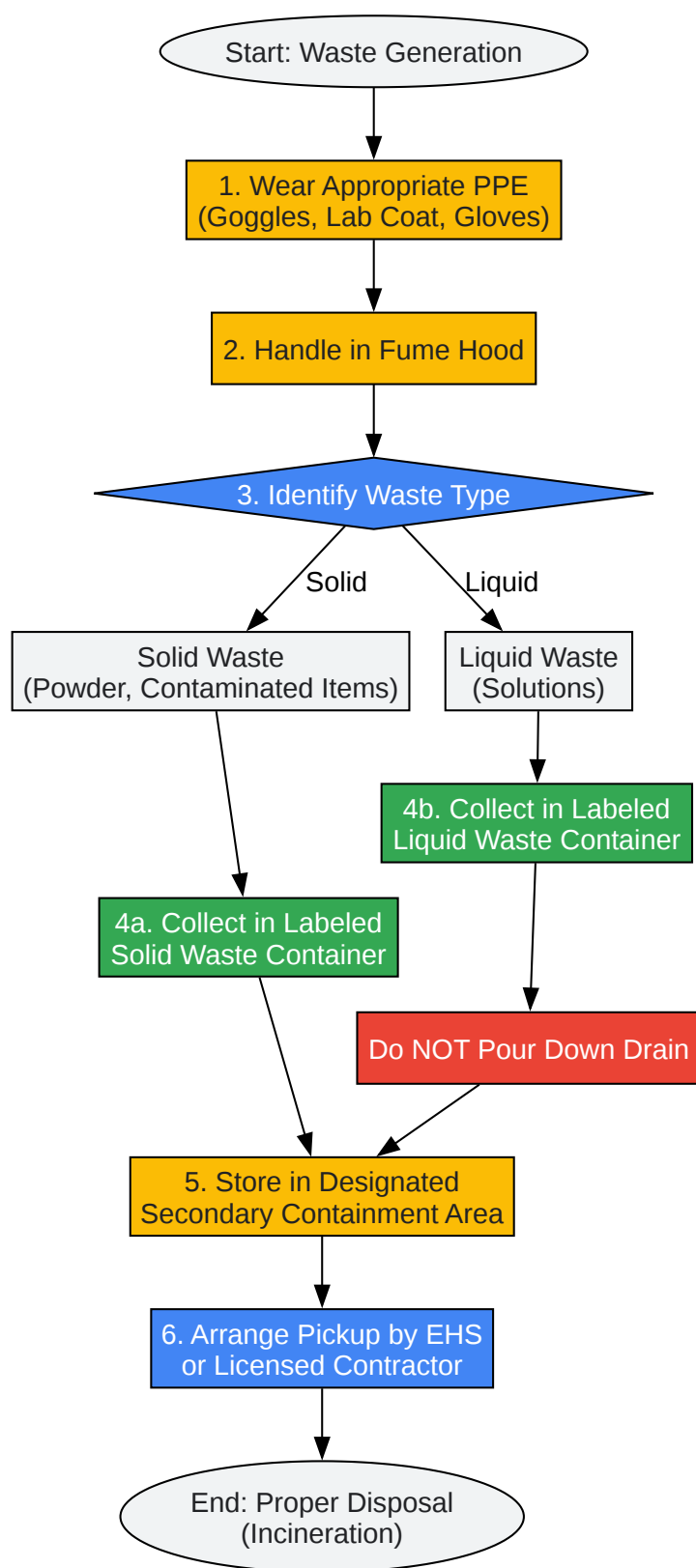
- Liquid waste containers should be stored in secondary containment trays to prevent spills.[7]

5. Final Disposal:

- Arrange for the collection of the hazardous waste container by your institution's certified Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Never dispose of this chemical in regular trash or down the sanitary sewer.[1][6] All chemical waste must be disposed of in accordance with local, state, and federal regulations.[9]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **(S)-Benzyl tert-butyl (6-hydroxyhexane-1,5-diyl)dicarbamate**.



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- To cite this document: BenchChem. [(S)-Benzyl tert-butyl (6-hydroxyhexane-1,5-diyl)dicarbamate proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b051195#s-benzyl-tert-butyl-6-hydroxyhexane-1-5-diyl-dicarbamate-proper-disposal-procedures>]

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Phone: (601) 213-4426

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